

ML266 quality control and purity analysis

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Compound of Interest

Compound Name: ML266

Cat. No.: B560467

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ML266 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity analysis of **ML266**, a small molecule activator of glucocerebrosidase (GCase).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **ML266**?

For short-term storage (days to weeks), it is recommended to store **ML266** at 0 - 4°C in a dry, dark environment. For long-term storage (months to years), the compound should be kept at -20°C.[1] Stock solutions of **ML266** can be stored at -80°C for up to six months or at -20°C for up to one month.[2]

Q2: What is the appearance and expected purity of solid **ML266**?

ML266 is typically supplied as a solid powder.[1] The purity of the compound is generally greater than 98%, which should be confirmed by a Certificate of Analysis provided by the supplier.[1]

Q3: How should I prepare stock solutions of **ML266**?

The preparation of stock solutions depends on the intended application. A common solvent for creating a concentrated stock solution is DMSO. For in vivo experiments, it is recommended to

prepare the working solution fresh on the same day of use.[2] Always ensure the compound is fully dissolved before use.

Q4: What is the primary mechanism of action for **ML266**?

ML266 acts as a molecular chaperone for glucocerebrosidase (GCase).[2] It binds to GCase, assisting in the proper folding and transport of the mutant protein to the lysosome, where it can resume its enzymatic activity.[2] It is important to note that **ML266** does not inhibit the enzymatic action of GCase.[2]

Troubleshooting Guide

Q1: I am observing a lower than expected purity for my batch of **ML266**. What could be the cause?

A lower than expected purity can result from several factors:

- Degradation: Improper storage conditions, such as exposure to light, moisture, or elevated temperatures, can lead to chemical degradation.
- Contamination: Contamination can be introduced during handling or from impure solvents used for dissolution.
- Inaccurate Analytical Method: The analytical method being used may not be optimized for **ML266**, leading to inaccurate purity readings.

Recommended Actions:

- Review the storage conditions of your **ML266** sample.
- Ensure all glassware and solvents used are of high purity.
- Verify the parameters of your analytical method, such as the HPLC gradient and column type, and see the detailed protocols below.

Q2: My **ML266** solution appears cloudy or shows precipitation. What should I do?

Cloudiness or precipitation indicates that the compound is not fully dissolved or has crashed out of solution.

Recommended Actions:

- **Check Solubility:** Confirm the solubility of **ML266** in the chosen solvent. While DMSO is a common choice for stock solutions, the final concentration in aqueous buffers for assays is critical.
- **Gentle Warming and Vortexing:** Gentle warming (to no more than 40°C) and vortexing can aid in dissolution.
- **Sonication:** A brief sonication in a water bath can also help to break up aggregates and improve solubility.
- **Co-solvents:** For in vivo formulations, the use of co-solvents like PEG300 and Tween-80 can improve solubility.^[2]

Q3: The retention time of my **ML266** peak in HPLC analysis is shifting between runs. Why is this happening?

A shifting retention time can be indicative of several issues with the HPLC system or the sample itself.

Recommended Actions:

- **System Equilibration:** Ensure the HPLC system is thoroughly equilibrated with the mobile phase before each injection.
- **Mobile Phase Preparation:** Prepare fresh mobile phase daily and ensure it is properly degassed. Inconsistent mobile phase composition can lead to retention time shifts.
- **Column Temperature:** Use a column oven to maintain a consistent column temperature, as fluctuations can affect retention times.
- **Sample Matrix Effects:** If analyzing **ML266** in a complex matrix, other components may be affecting its interaction with the stationary phase.

Quantitative Data Summary

The following table summarizes the expected analytical data for a high-quality batch of **ML266**.

Parameter	Specification	Method
Chemical Identity		
Molecular Weight	496.36 g/mol	Mass Spectrometry
Chemical Formula	C ₂₄ H ₂₂ BrN ₃ O ₄	Elemental Analysis
Purity		
Purity by HPLC	≥ 98%	HPLC-UV (254 nm)
Purity by LC-MS	Conforms to structure	LC-MS
Physical Properties		
Appearance	White to off-white solid powder	Visual Inspection
Residual Solvents		
DMSO	< 5000 ppm	GC-MS or ¹ H NMR

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

This method is suitable for determining the purity of **ML266**.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient:

- 0-2 min: 5% B
- 2-15 min: 5% to 95% B
- 15-18 min: 95% B
- 18-19 min: 95% to 5% B
- 19-25 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Prepare a 1 mg/mL solution of **ML266** in DMSO.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

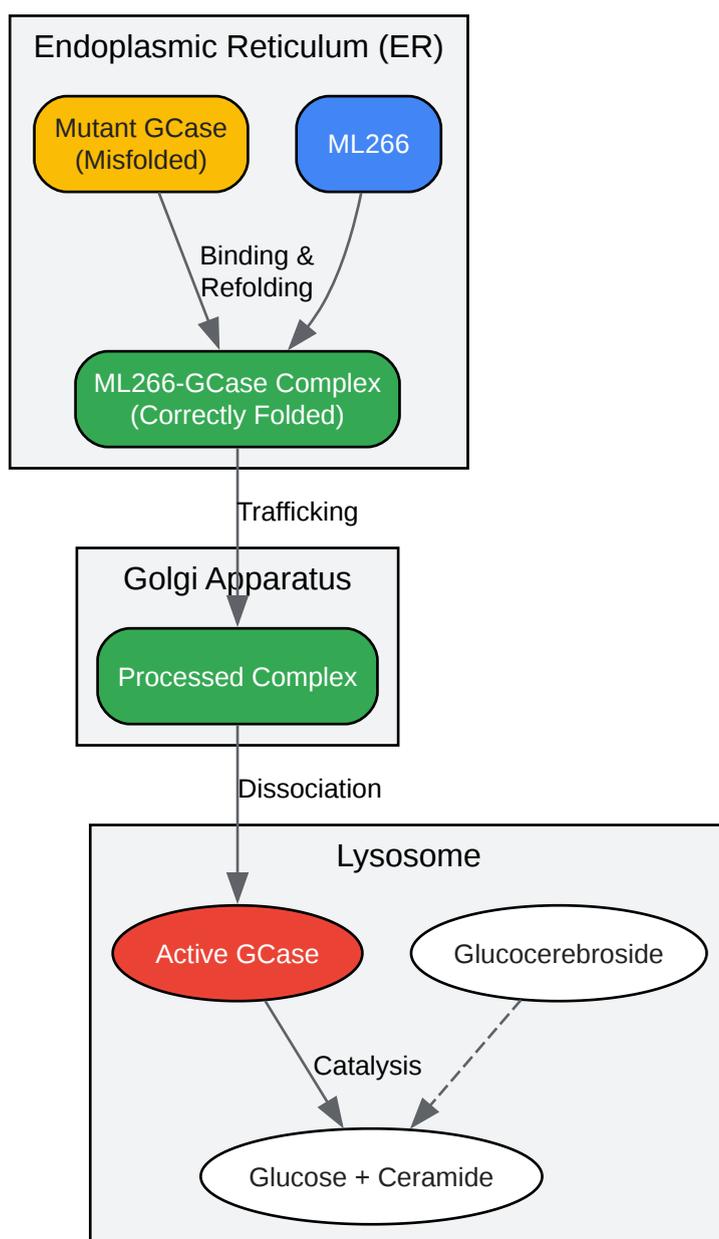
This method is used to confirm the identity of **ML266**.

- Instrumentation: LC-MS system with an electrospray ionization (ESI) source.
- LC Conditions: Use the same HPLC conditions as described above.
- MS Parameters:
 - Ionization Mode: Positive ESI.
 - Mass Range: 100-1000 m/z.
 - Capillary Voltage: 3.5 kV.
 - Cone Voltage: 30 V.

- Source Temperature: 120°C.
- Desolvation Temperature: 350°C.
- Expected Result: A prominent peak at m/z corresponding to $[M+H]^+$ (496.0869) and/or $[M+Na]^+$.

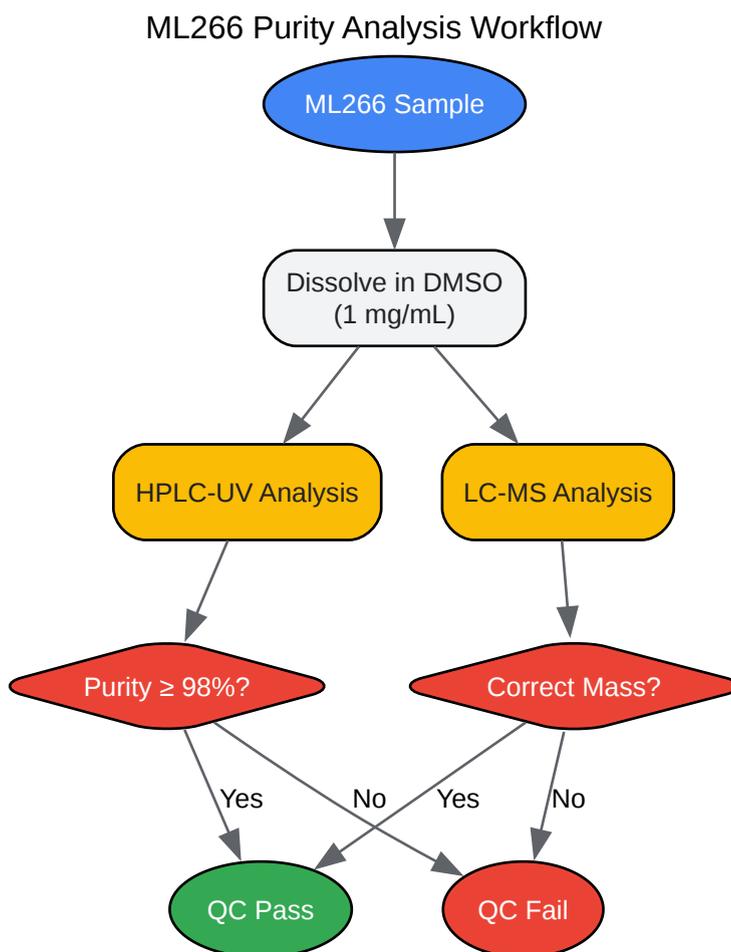
Visualizations

GCCase Activation and Cellular Trafficking



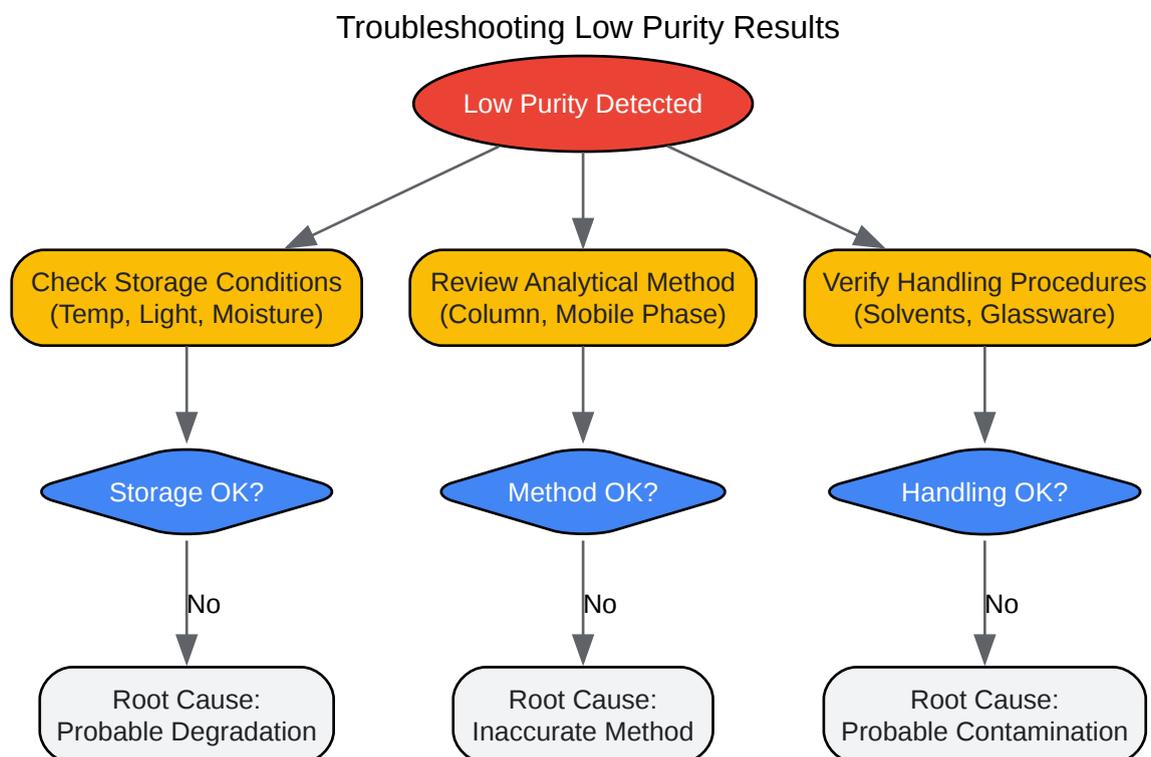
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Caption: GCase activation pathway facilitated by **ML266**.



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Caption: Workflow for **ML266** purity and identity analysis.



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Caption: Logical flow for troubleshooting low purity of **ML266**.

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References

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